

Application Notes and Protocols for Preparing GSK583 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK583

Cat. No.: B607852

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK583 is a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), a critical mediator in the NOD-like receptor (NLR) signaling pathway.^{[1][2]} By targeting RIPK2, **GSK583** effectively blocks the downstream activation of NF-κB and MAPK pathways, which are crucial for the production of pro-inflammatory cytokines and chemokines.^{[3][4]} This makes **GSK583** a valuable tool for studying inflammatory responses and for potential therapeutic development in autoinflammatory diseases.^{[1][2]} Proper preparation of a **GSK583** stock solution is the first critical step for accurate and reproducible experimental results. This document provides a detailed protocol for preparing **GSK583** stock solutions in Dimethyl Sulfoxide (DMSO).

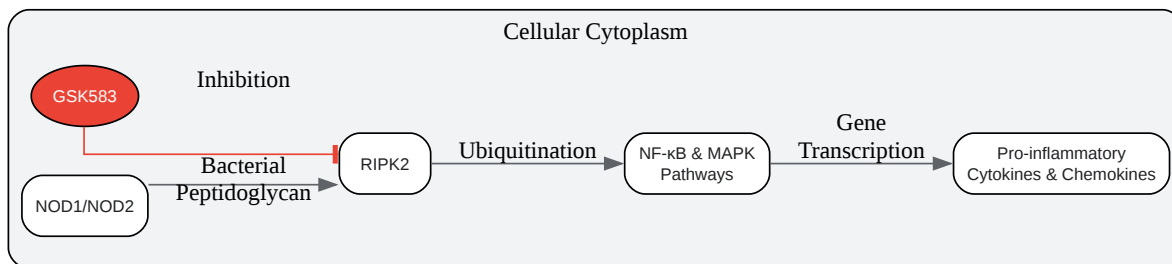
Quantitative Data Summary

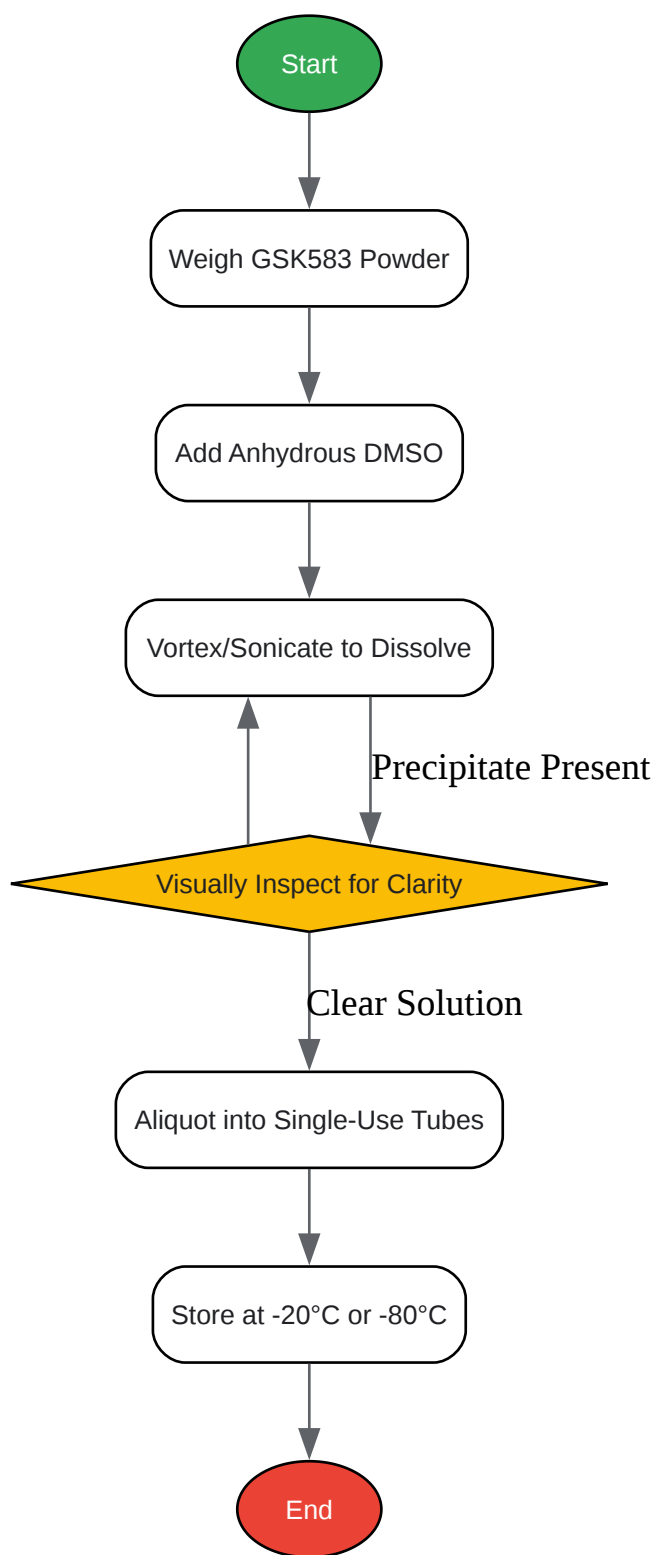
For ease of use and accurate calculations, the key quantitative data for **GSK583** are summarized in the table below.

Parameter	Value	Reference(s)
Molecular Weight	398.45 g/mol	[5][6]
Solubility in DMSO	Up to 100 mM	[6]
Up to 79 mg/mL (approx. 198.26 mM)	[7]	
Up to 45 mg/mL (approx. 112.94 mM)	[8]	
Recommended Storage (Powder)	-20°C for up to 3 years	[8]
Recommended Storage (Stock Solution)	-20°C for up to 6 months	[5]
-80°C for up to 1 year	[5][8]	
IC50 (Human RIPK2)	5 nM	[6]

Signaling Pathway of GSK583 Action

GSK583 inhibits the kinase activity of RIPK2. In the canonical NOD signaling pathway, the recognition of bacterial peptidoglycans by NOD1 or NOD2 receptors leads to the recruitment and activation of RIPK2. Activated RIPK2 undergoes ubiquitination, which serves as a scaffold to recruit downstream signaling complexes, ultimately leading to the activation of NF-κB and MAPK pathways and the transcription of inflammatory genes. **GSK583**, by binding to the ATP-binding pocket of RIPK2, prevents its kinase activity and subsequent downstream signaling events.[3][9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Current advances on RIPK2 and its inhibitors in pathological processes: a comprehensive review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of Potent and Selective RIPK2 Inhibitors for the Treatment of Inflammatory Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biorxiv.org [biorxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. GSK 583 | RIP Kinase Inhibitors: R&D Systems [rndsystems.com]
- 7. selleckchem.com [selleckchem.com]
- 8. GSK583 | RIP kinase | TargetMol [targetmol.com]
- 9. Small molecule inhibitors reveal an indispensable scaffolding role of RIPK2 in NOD2 signaling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing GSK583 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607852#preparing-gsk583-stock-solution-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com